

Personal protective equipment for handling IC-87114

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Compound of Interest

Compound Name: IC-87114

Cat. No.: B1684127

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Essential Safety and Handling Guide for IC-87114

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **IC-87114**, a selective inhibitor of the phosphoinositide 3-kinase (PI3K) delta isoform. Adherence to these procedures is essential to ensure laboratory safety and maintain experimental integrity.

Immediate Safety and Handling Protocols

IC-87114 is a potent biochemical compound intended for research use only. All personnel handling this compound must be thoroughly familiar with its Safety Data Sheet (SDS) and follow all institutional and national safety guidelines for handling hazardous chemicals.

Personal Protective Equipment (PPE)

The following personal protective equipment must be worn at all times when handling **IC-87114**:

PPE Category	Specific Requirements
Eye Protection	Chemical safety goggles or a face shield.
Hand Protection	Compatible chemical-resistant gloves (e.g., nitrile).
Body Protection	A lab coat or other protective clothing to prevent skin contact.
Respiratory Protection	A NIOSH-approved respirator is recommended if handling the compound as a powder outside of a certified chemical fume hood.

Safe Handling Procedures

- Preparation: All work with solid **IC-87114** or its concentrated solutions should be conducted in a certified chemical fume hood to minimize inhalation exposure.
- Weighing: If weighing the solid form, use a balance inside the fume hood or in a ventilated balance enclosure.
- Solution Preparation: **IC-87114** is soluble in solvents such as DMSO and DMF[1]. When preparing stock solutions, add the solvent to the vial of the compound slowly to avoid splashing.
- Spill Management: In case of a spill, immediately alert others in the area. Wearing appropriate PPE, cover the spill with an absorbent material. Clean the area with a suitable solvent and dispose of all contaminated materials as hazardous waste.
- First Aid:
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
 - Skin Contact: Immediately wash the affected area with soap and water. Remove contaminated clothing. Seek medical attention if irritation develops.

- Inhalation: Move the exposed person to fresh air. If not breathing, give artificial respiration. Seek medical attention.
- Ingestion: Do not induce vomiting. Wash out mouth with water and give plenty of water to drink. Seek immediate medical attention.

Operational and Disposal Plans

A clear plan for the entire lifecycle of the compound in the laboratory is crucial for safety and regulatory compliance.

Storage

Store **IC-87114** in a tightly sealed container in a cool, dry, and well-ventilated area away from incompatible substances. For long-term storage, refer to the manufacturer's recommendations, which typically advise storage at -20°C or -80°C.

Disposal

All waste containing **IC-87114**, including empty containers, contaminated lab supplies, and unused compound, must be disposed of as hazardous chemical waste. Follow all local, state, and federal regulations for hazardous waste disposal. Do not dispose of **IC-87114** down the drain or in the regular trash.

Experimental Protocols and Data

Quantitative Data Summary

Property	Value	Source
CAS Number	371242-69-2	[1]
Molecular Formula	C ₂₂ H ₁₉ N ₇ O	[1]
Molecular Weight	397.4 g/mol	[1]
IC ₅₀ for PI3Kδ	0.5 μM	
Solubility	DMF: 30 mg/mL, DMSO: 30 mg/mL	[1]

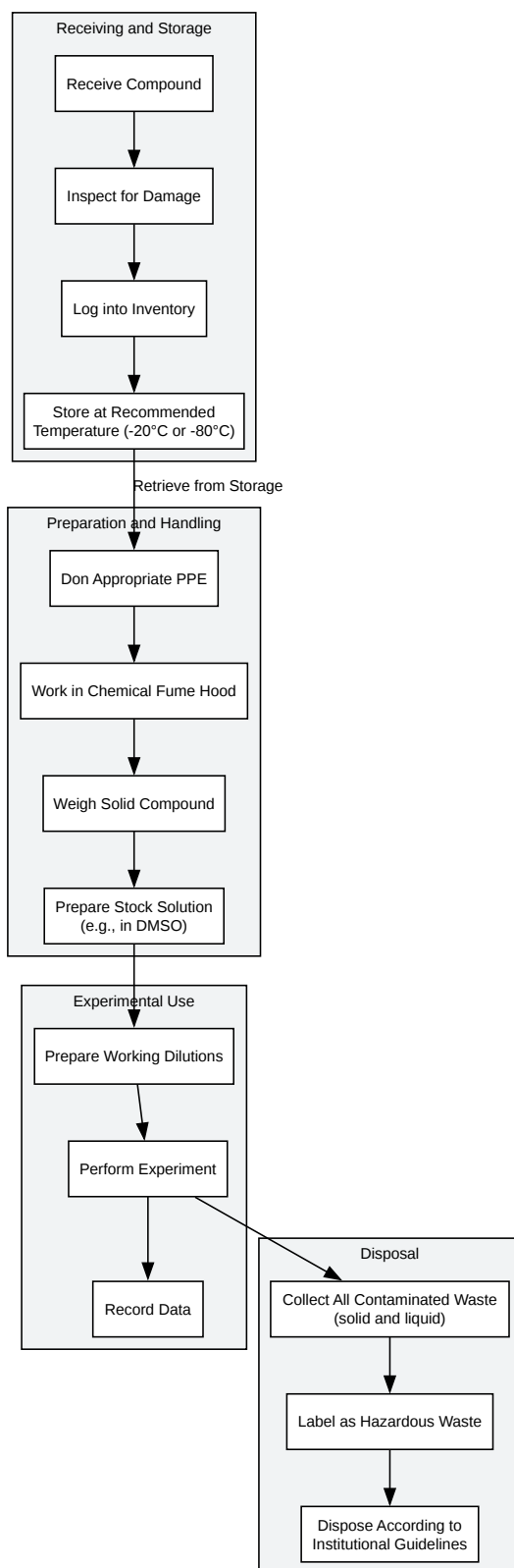
Key Experimental Methodologies

In Vitro Kinase Assay:

A common method to determine the inhibitory activity of **IC-87114** on PI3K δ involves a kinase assay. This is typically performed in a reaction buffer containing the PI3K enzyme, a lipid substrate (e.g., PIP2), and ATP (often radiolabeled). The reaction is initiated and allowed to proceed for a set time before being stopped. The amount of product formed is then quantified to determine the enzyme's activity in the presence of the inhibitor.

Visualizing Key Processes

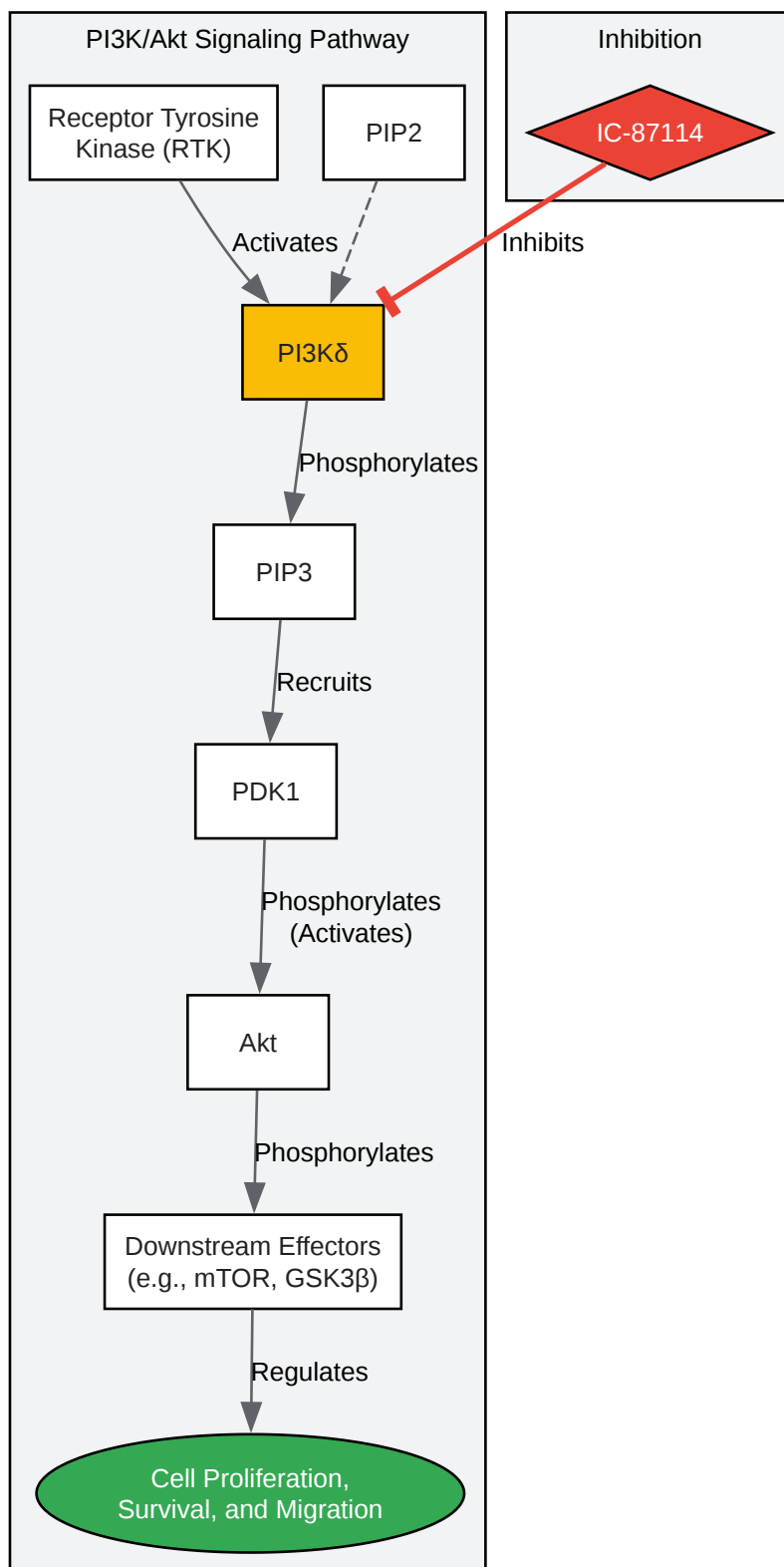
IC-87114 Handling Workflow



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Caption: A workflow diagram illustrating the key steps for the safe handling of **IC-87114**.

PI3K/Akt Signaling Pathway Inhibition by IC-87114



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Caption: The inhibitory effect of **IC-87114** on the PI3K/Akt signaling pathway.

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References

- 1. caymanchem.com [caymanchem.com]
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